

# A Technical Guide to 4-Isopropylbenzenesulfonic Acid: Structure, Properties, and Synthesis

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## Compound of Interest

Compound Name: 4-Isopropylbenzenesulfonic acid

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This whitepaper provides a detailed technical overview of **4-Isopropylbenzenesulfonic acid**, also known as p-cumenesulfonic acid. It is intended for researchers, scientists, and professionals in drug development and organic synthesis. This document outlines the molecule's structural and chemical properties, summarizes key quantitative data, and provides a representative experimental protocol for its synthesis.

## Introduction

**4-Isopropylbenzenesulfonic acid** is an aromatic sulfonic acid that plays a significant role as a catalyst and intermediate in various industrial and laboratory-scale chemical processes.<sup>[1][2]</sup> Characterized by a benzene ring substituted with an isopropyl group and a sulfonic acid group at the para position, its structure imparts both hydrophobic and hydrophilic properties.<sup>[1][2]</sup> This amphiphilic nature makes it effective as a surfactant and hydrotrope, capable of increasing the solubility of other substances in aqueous solutions. The presence of the strong sulfonic acid group also makes it a valuable acid catalyst in organic reactions such as esterification and condensation.<sup>[3]</sup> It is a key intermediate in the production of dyes, pharmaceuticals, and other specialty chemicals.<sup>[1]</sup>

## Molecular Structure and Identifiers

**4-Isopropylbenzenesulfonic acid** is an organosulfur compound with a well-defined structure. [4] The isopropyl group is an ortho-, para-directing activator on the benzene ring, meaning that during its synthesis via electrophilic aromatic substitution, the sulfonic acid group is predominantly directed to the para position due to steric hindrance at the ortho positions.

Molecular Formula:  $C_9H_{12}O_3S$  [1][4]

Chemical Structure:

- SMILES: CC(C)C1=CC=C(C=C1)S(=O)(=O)O [1][4]
- InChI: InChI=1S/C9H12O3S/c1-7(2)8-3-5-9(6-4-8)13(10,11)12/h3-7H,1-2H3,(H,10,11,12) [1][4]

Key Identifiers:

- IUPAC Name: 4-propan-2-ylbenzenesulfonic acid [4]
- CAS Number: 16066-35-6 [1][4]
- Synonyms: p-Cumenesulfonic acid, p-Isopropylbenzenesulfonic acid, 4-(1-Methylethyl)benzenesulfonic acid. [1]

## Physicochemical and Quantitative Data

The properties of **4-Isopropylbenzenesulfonic acid** are summarized in the table below. The compound is typically a white to off-white crystalline solid at room temperature and is readily soluble in water and other polar organic solvents. [1][2]

Property	Value	Reference(s)
Molecular Weight	200.25 - 200.27 g/mol	[1][3]
Exact Mass	200.05071541 Da	[4]
Physical Description	White to off-white crystalline solid	[1][2]
Melting Point	87.0 °C (360.15 K)	[1]
Boiling Point	167 - 300.0 °C (440.15 - 573.15 K)	[1][3]
Density	1.18 - 1.233 g/cm <sup>3</sup> (Predicted)	[1][3]
pKa (Predicted)	-0.45 ± 0.50	[3]
XLogP3 (Predicted)	1.9	[4]
Water Solubility	Readily soluble	[2]
Topological Polar Surface Area	62.8 Å <sup>2</sup>	[5]

## Experimental Protocol: Synthesis

The most common industrial method for synthesizing **4-Isopropylbenzenesulfonic acid** is through the direct sulfonation of cumene (isopropylbenzene). This process is an electrophilic aromatic substitution reaction.

### Principle:

Cumene is treated with a strong sulfonating agent, such as concentrated sulfuric acid. The electrophile, sulfur trioxide (SO<sub>3</sub>), attacks the electron-rich benzene ring of cumene. The resulting sulfonic acid can then be used directly or neutralized with a base like sodium hydroxide to produce its corresponding salt.

### Materials and Reagents:

- Cumene (Isopropylbenzene)
- Concentrated Sulfuric Acid (98%)

- Ice-water bath
- Reaction vessel with stirring mechanism and temperature control

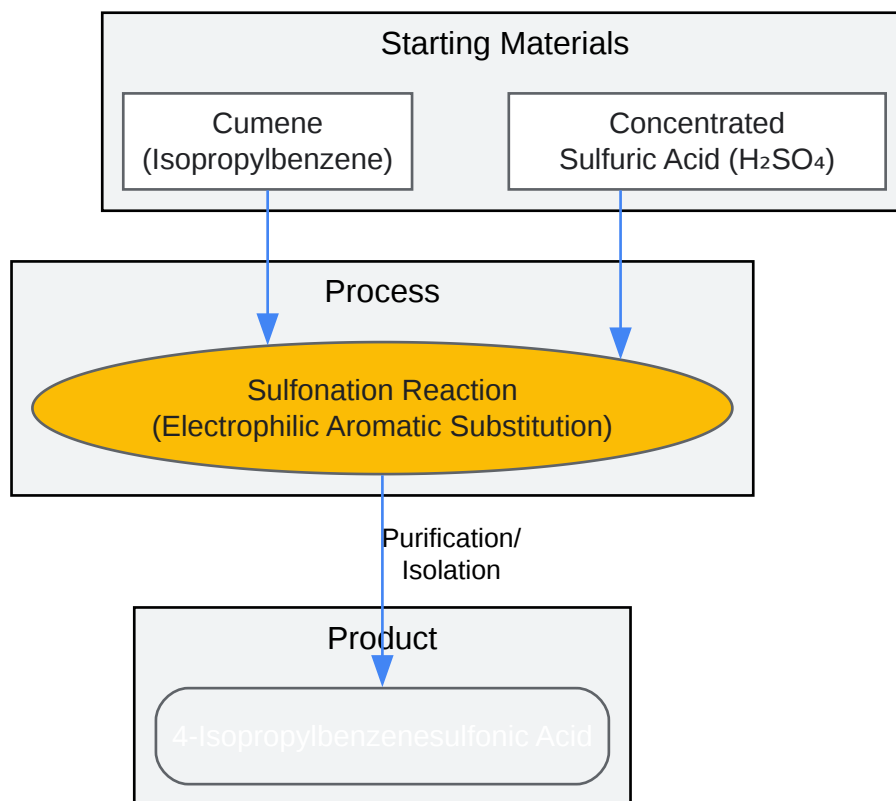
## Procedure:

- **Reaction Setup:** Equip a reaction vessel with a stirrer, thermometer, and a dropping funnel. Place the vessel in an ice-water bath to control the reaction temperature.
- **Sulfonation:** Charge the reaction vessel with cumene. While maintaining vigorous stirring and a controlled temperature (typically between 15-25°C), slowly add concentrated sulfuric acid from the dropping funnel. The molar ratio of sulfuric acid to cumene is generally maintained between 1:1.6 and 1:2.0.
- **Reaction Completion:** After the addition of sulfuric acid is complete, continue to stir the mixture at a controlled temperature (e.g., 20-25°C) for a period of 1 to 3 hours to ensure the reaction proceeds to completion.
- **Work-up:** The resulting product, **4-isopropylbenzenesulfonic acid**, can be purified. One common method involves pouring the reaction mixture into an ice-water mixture, which causes the product to precipitate or separate, allowing for its isolation.

## Visualization of Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **4-Isopropylbenzenesulfonic acid** from cumene.

## Synthesis Workflow of 4-Isopropylbenzenesulfonic Acid



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Caption: Workflow for the synthesis of **4-Isopropylbenzenesulfonic acid**.

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